

An In-depth Technical Guide to Methyl 5-chloro-2-methoxynicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 5-chloro-2-methoxynicotinate*

Cat. No.: *B1317250*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-chloro-2-methoxynicotinate**, a key chemical intermediate. It details its chemical identity, physical and chemical properties, and its synthesis. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity

IUPAC Name: Methyl 5-chloro-2-methoxypyridine-3-carboxylate

Synonyms:

- Methyl 5-chloro-2-methoxy-3-pyridinecarboxylate[1]
- 5-Chloro-2-methoxy-3-(methoxycarbonyl)pyridine[2]
- Methyl 5-Chloro-2-methoxypyridine-3-carboxylate[2]
- 5-Chloro-2-methoxy-3-pyridinecarboxylic acid methyl ester[2]
- 3-Pyridinecarboxylic acid, 5-chloro-2-methoxy-, methyl ester[2]

Quantitative Data

The following table summarizes the known quantitative data for **Methyl 5-chloro-2-methoxynicotinate**. This data is essential for its application in chemical synthesis and analysis.

Property	Value	Source
Molecular Formula	C ₈ H ₈ ClNO ₃	[2]
Molecular Weight	201.61 g/mol	[2]
Physical Form	Solid	[2]
Purity	Typically ≥98%	[2]
CAS Number	82060-51-3	[2]

Note: Detailed information on properties such as melting point, boiling point, and solubility is not readily available in publicly accessible literature.

Experimental Protocols

Synthesis of Methyl 5-chloro-2-methoxynicotinate

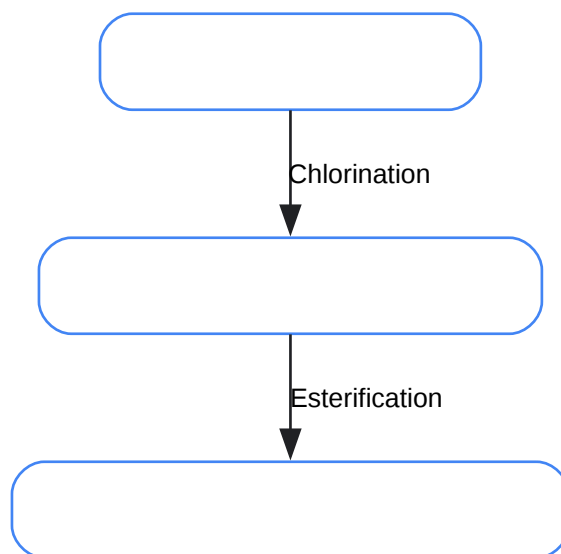
While a detailed, step-by-step experimental protocol for the synthesis of **Methyl 5-chloro-2-methoxynicotinate** is not widely published, the established synthetic route originates from 2-Methoxynicotinic acid.[3] The overall transformation involves two key steps: chlorination of the pyridine ring at the 5-position and esterification of the carboxylic acid.

General Synthetic Approach:

- **Chlorination of 2-Methoxynicotinic Acid:** The first step involves the regioselective chlorination of 2-methoxynicotinic acid at the 5-position to yield 5-chloro-2-methoxynicotinic acid. This is a crucial step to introduce the chloro-substituent onto the pyridine ring.
- **Esterification:** The resulting 5-chloro-2-methoxynicotinic acid is then subjected to esterification to form the final product, **Methyl 5-chloro-2-methoxynicotinate**. This is typically achieved by reacting the carboxylic acid with methanol in the presence of an acid catalyst.

Logical Relationships in Synthesis

The following diagram illustrates the logical workflow for the synthesis of **Methyl 5-chloro-2-methoxynicotinate** from its precursor.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of **Methyl 5-chloro-2-methoxynicotinate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pdf.marketpublishers.com [pdf.marketpublishers.com]
- 2. Methyl 5-chloro-2-methoxynicotinate synthesis - chemicalbook [chemicalbook.com]
- 3. Methyl 5-chloro-2-methoxynicotinate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 5-chloro-2-methoxynicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317250#methyl-5-chloro-2-methoxynicotinate-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com